

# Personal protective equipment for handling Fenthion sulfone

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## Compound of Interest

Compound Name: Fenthion sulfone

Cat. No.: B144504

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## Essential Safety and Handling Guide for Fenthion Sulfone

This guide provides crucial safety protocols and logistical information for laboratory professionals, including researchers, scientists, and drug development experts, who handle **Fenthion sulfone**. Adherence to these procedures is vital for ensuring personal safety and minimizing environmental contamination.

**Fenthion sulfone** is a metabolite of the organophosphorus insecticide Fenthion.<sup>[1]</sup> It is classified as toxic if swallowed and harmful in contact with skin.<sup>[2][3]</sup> Therefore, rigorous safety measures must be implemented during its handling, storage, and disposal.

## Quantitative Data Summary

The following table summarizes key quantitative data for **Fenthion sulfone**. It is important to note that specific occupational exposure limits for **Fenthion sulfone** have not been established.<sup>[3][4]</sup>

Parameter	Value	Source
CAS Number	3761-42-0	
Molecular Formula	C <sub>10</sub> H <sub>15</sub> O <sub>5</sub> PS <sub>2</sub>	
Molecular Weight	310.33 g/mol	
Hazard Classifications	Acute Toxicity 3 (Oral)	
	Acute Toxicity 4 (Dermal)	

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure to **Fenthion sulfone**. The required level of protection depends on the specific task being performed.

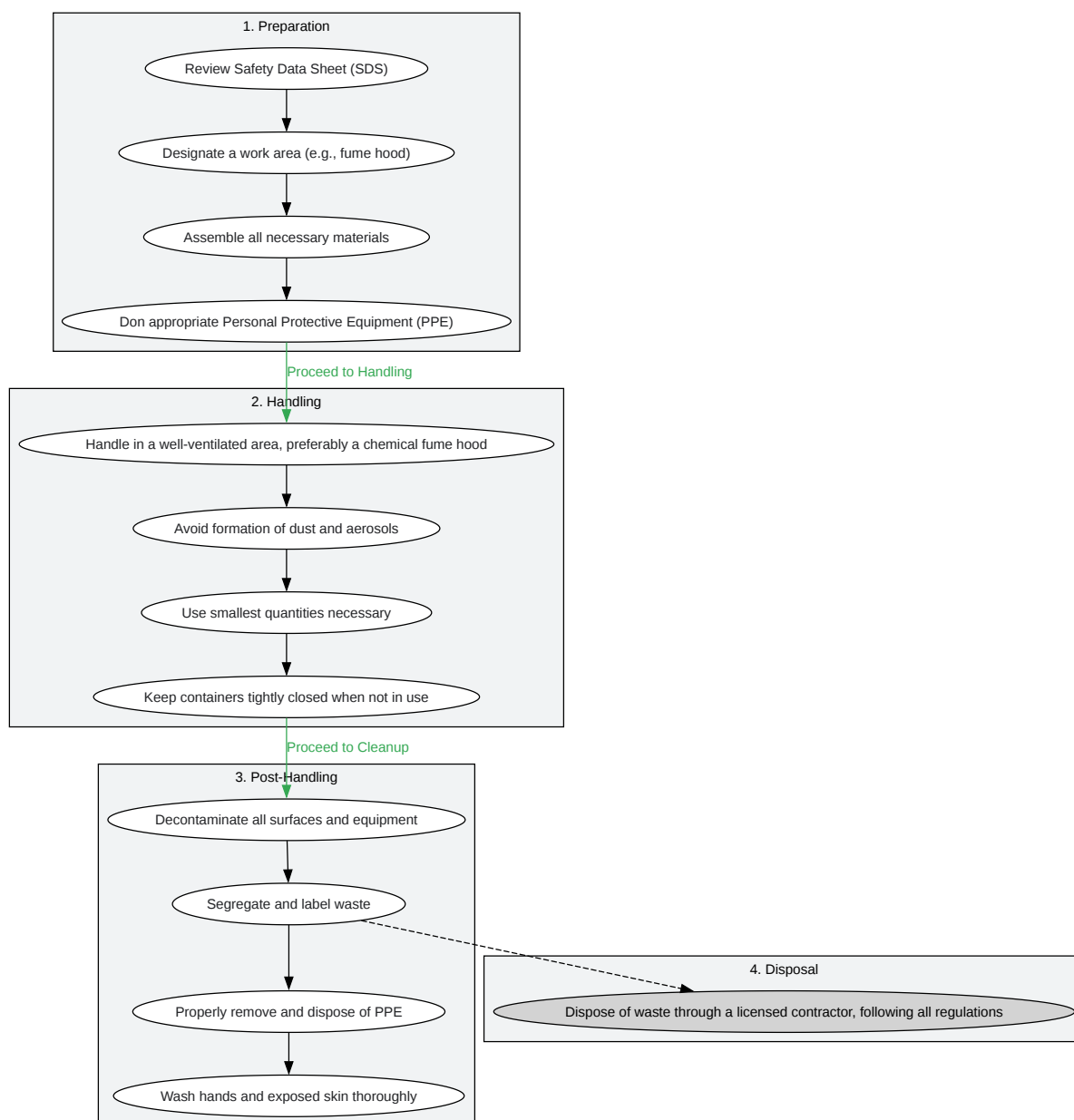
Task	Minimum Required PPE
Routine Handling (Small Quantities)	- Gloves: Nitrile or Butyl rubber, inspected before use.- Eye Protection: Safety glasses with side shields or tightly fitting safety goggles.- Body Protection: Standard laboratory coat.
Weighing/Transfer of Solids (Potential for Dust)	- All PPE from Routine Handling- Respiratory Protection: Type P2 (EN 143) respirator cartridges or an N95-rated respirator.- Body Protection: Consider a chemical-resistant apron over the lab coat.
Handling Solutions (Risk of Splash)	- All PPE from Routine Handling- Eye/Face Protection: Face shield in addition to safety goggles.- Body Protection: Chemical-resistant apron.
Spill Cleanup	- Gloves: Heavy-duty, chemical-resistant gloves (e.g., Butyl rubber).- Eye/Face Protection: Full-face respirator with appropriate cartridges.- Body Protection: Chemical-resistant suit or coveralls (e.g., Tyvek).- Footwear: Chemical-resistant boots.

#### General PPE Guidelines:

- **Gloves:** Always inspect gloves for tears or punctures before use. Remove gloves using the proper technique to avoid skin contamination and wash hands thoroughly after removal. The exact breakthrough time of the glove material should be confirmed with the manufacturer.
- **Protective Clothing:** Do not wear contaminated clothing home. Soiled or contaminated clothing should be removed immediately and decontaminated or disposed of as hazardous waste.
- **Respiratory Protection:** The use of respiratory protection should be based on a risk assessment. If exposure limits are exceeded or if irritation is experienced, a full-face respirator is recommended.

## Operational Plan: Safe Handling Workflow

Following a standardized workflow is critical to minimize the risk of exposure. This process includes preparation, handling, and post-handling procedures.

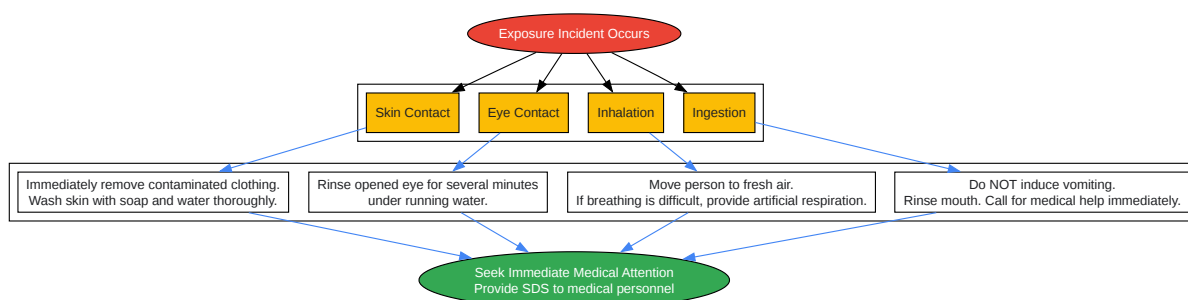


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Caption: Standard workflow for safely handling **Fenthion sulfone** in a laboratory setting.

## Emergency Response Plan

In the event of an accidental exposure, immediate and appropriate action is essential.



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Caption: Emergency response workflow for accidental exposure to **Fenthion sulfone**.

### First Aid Measures:

- General Advice: Immediately remove any clothing soiled by the product. In case of irregular breathing or respiratory arrest, provide artificial respiration.
- If Swallowed: Do not induce vomiting. Immediately call a POISON CENTER or doctor.
- In Case of Skin Contact: Immediately wash with water and soap and rinse thoroughly.
- In Case of Eye Contact: Rinse opened eye for several minutes under running water and consult a doctor.
- If Inhaled: Supply fresh air; consult a doctor in case of complaints.

## Disposal Plan

Proper disposal of **Fenthion sulfone** and any contaminated materials is mandatory to prevent environmental contamination and ensure regulatory compliance.

- **Waste Classification:** **Fenthion sulfone** waste should be classified and handled as hazardous material.
- **Disposal Method:** Do not allow the product to reach the sewage system or any water course. All waste, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of through a licensed and approved waste disposal service.
- **Regulatory Compliance:** Disposal must be carried out in strict accordance with all applicable local, regional, national, and international regulations. Incineration at a high-temperature facility equipped with appropriate emission controls is often the recommended method for organophosphate compounds.

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## References

- 1. Buy Fenthion sulfone | 3761-42-0 [smolecule.com]
- 2. accstorefront.ce9ripimyl-lgcltdazu3-p1-public.model-t.cc.commerce.ondemand.com [accstorefront.ce9ripimyl-lgcltdazu3-p1-public.model-t.cc.commerce.ondemand.com]
- 3. bg.cpachem.com [bg.cpachem.com]
- 4. hpc-standards.com [hpc-standards.com]
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